

Application Notes and Protocols: The Role of Butyl Methanesulfonate in Agrochemical Synthesis

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Compound of Interest

Compound Name: *Butyl methanesulfonate*

Cat. No.: *B7819434*

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Introduction

Butyl methanesulfonate (BuMs), a butyl ester of methanesulfonic acid, serves as a crucial reagent in organic synthesis, primarily as an alkylating agent.^{[1][2]} Its utility extends to the preparation of various agrochemicals, where the introduction of a butyl group can be a key step in defining the molecule's biological activity and physicochemical properties. This document provides detailed application notes and experimental protocols for the use of **butyl methanesulfonate** in the synthesis of agrochemical intermediates and potentially as a reagent in the synthesis of final agrochemical products. While specific, publicly available protocols for the direct use of **butyl methanesulfonate** in the synthesis of commercialized agrochemicals are limited, this guide offers protocols for its synthesis and for analogous reactions where it could be employed.

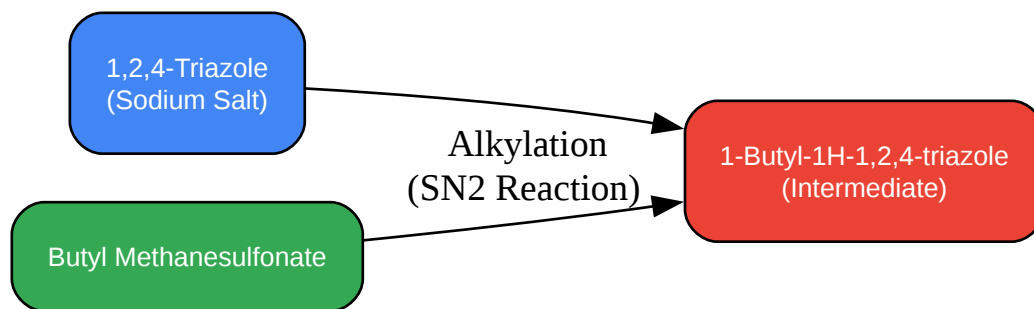
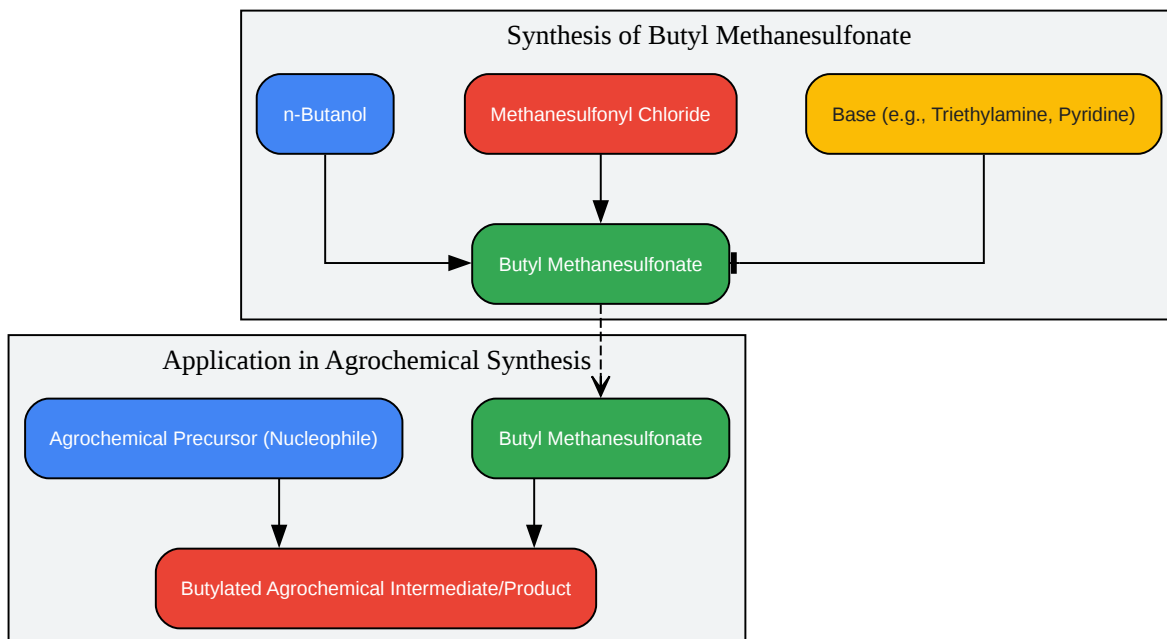
Properties of Butyl Methanesulfonate

Property	Value	Reference
CAS Number	1912-32-9	[2]
Molecular Formula	C ₅ H ₁₂ O ₃ S	[2]
Molecular Weight	152.21 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	172 °C (estimate)	[3]
Solubility	Soluble in organic solvents, limited solubility in water	[2]

Core Application: Alkylation in Agrochemical Synthesis

Butyl methanesulfonate is an effective butylating agent, meaning it can transfer a butyl group to a nucleophilic substrate. This reaction is fundamental in the synthesis of many organic molecules, including those with applications in agriculture. The methanesulfonate group is an excellent leaving group, facilitating nucleophilic substitution reactions.

Logical Workflow for Butyl Methanesulfonate in Agrochemical Synthesis



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References

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